

Application Notes: Sudan Red 7B Staining for Lipids in Plant Tissue

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Compound of Interest

Compound Name: Sudan Red 7B-D5

Cat. No.: B15558905

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Introduction

Sudan Red 7B, also known as Fat Red 7B, is a lipophilic diazo dye used for the histochemical staining of neutral lipids, such as triacylglycerols (TAGs), stored in plant tissues.^[1] It is particularly effective for identifying lipid accumulation in various plant structures, including oil bodies and suberin lamellae in cell walls.^{[1][2]} This staining method is advantageous due to the stability of the staining solution, which minimizes the precipitation issues often encountered with other lipid dyes.^{[3][4][5]} The protocol described here utilizes a polyethylene glycol-glycerol solvent system, which has been shown to be highly efficient for staining lipids in fresh plant sections.^{[3][4][5]}

Principle of Staining

Sudan Red 7B is a lysochrome, or fat-soluble dye. The staining mechanism is based on the dye's higher solubility in lipids than in the solvent in which it is applied. When the plant tissue is immersed in the staining solution, the dye partitions from the solvent into the intracellular and extracellular lipid deposits, coloring them an intense red. This physical process allows for the specific visualization of hydrophobic lipid structures within the plant tissue.

Experimental Protocols

I. Preparation of Staining Solution (0.1% w/v Sudan Red 7B)

This protocol is adapted from Brundrett, M. C., et al. (1991).^[1]

Reagents and Materials:

- Sudan Red 7B (Fat Red 7B, C.I. 26050)[[1](#)]
- Polyethylene glycol (PEG-300 or PEG-400)[[1](#)][[3](#)][[5](#)]
- 90% Glycerol (aqueous solution)[[1](#)][[3](#)][[5](#)]
- 50 mL glass beaker or flask
- Heating plate or water bath
- Stirring rod
- Storage bottle

Procedure:

- Weigh 50 mg of Sudan Red 7B powder and place it into a glass beaker.
- Add 25 mL of Polyethylene glycol (PEG-300).[[1](#)]
- Heat the mixture to 90°C for 1 hour with occasional stirring to completely dissolve the dye.[[1](#)]
- Remove the solution from the heat and allow it to cool down to room temperature.
- Add an equal volume (25 mL) of 90% glycerol to the dye solution.[[1](#)]
- Mix thoroughly until the solution is homogenous.
- Store the final staining solution in a sealed bottle at room temperature.[[1](#)]

II. Staining of Plant Tissue

This protocol is suitable for fresh, unfixed plant material, as fixation with alcohols can extract lipids and lead to false-negative results.[[6](#)]

Materials:

- Fresh plant tissue (e.g., seedlings, root sections, tuber sections)[1][7]
- Sudan Red 7B staining solution
- Distilled water
- Microscope slides and coverslips
- Light microscope

Procedure:

- Obtain thin sections of the fresh plant tissue.
- Immerse the plant tissue sections in the Sudan Red 7B staining solution.
- Incubate for 1 hour to overnight, depending on the tissue type and density.[1] Thicker or more dense tissues may require longer incubation times.
- After incubation, carefully remove the tissue from the staining solution.
- Rinse the tissue several times with distilled water to remove excess stain.[1]
- Mount the stained tissue on a microscope slide with a drop of water or glycerol.
- Place a coverslip over the tissue and gently press to remove any air bubbles.
- Observe the stained tissue under a light microscope. Lipid-rich structures will appear stained in shades of red.[7]

Data Presentation

Table 1: Properties and Composition of Sudan Red 7B Staining Solution

Parameter	Description	Reference(s)
Dye Properties		
Common Name	Sudan Red 7B, Fat Red 7B	[1]
C.I. Number	26050	[1]
Molecular Formula	C ₂₄ H ₂₁ N ₅	[1][2]
Staining Target	Neutral lipids (e.g., triacylglycerols, suberin)	[1][2]
Color of Stained Lipids	Red	[7]
Staining Solution		
Dye Concentration	0.1% (w/v)	[1]
Primary Solvent	Polyethylene glycol (PEG-300 or 400)	[1][3]
Co-solvent	90% Glycerol	[1][3]
Preparation Temperature	90°C	[1]
Staining Procedure		
Recommended Tissue State	Fresh, unfixed sections	[4]
Incubation Time	1 hour to overnight	[1]
Post-staining Rinse	Water	[1]

Visualizations



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Caption: Workflow for Sudan Red 7B lipid staining in plant tissue.

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